

A Comprehensive Technical Guide to the Solubility of Pentyl Butyrate in Organic Solvents

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Compound of Interest

Compound Name: Pentyl butyrate

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This technical guide provides an in-depth analysis of the solubility characteristics of **pentyl butyrate**, a key fragrance and flavor ester also utilized as a solvent and potential excipient in pharmaceutical formulations. This document compiles available quantitative data, outlines detailed experimental methodologies for solubility determination, and presents logical workflows for solubility assessment.

Core Concepts in Pentyl Butyrate Solubility

Pentyl butyrate (also known as amyl butyrate) is an ester with the chemical formula $C_9H_{18}O_2$. Its molecular structure, consisting of a five-carbon pentyl group and a butyrate group derived from butyric acid, dictates its solubility behavior. The presence of the ester group provides some polarity, while the nine-carbon chain imparts significant non-polar character. This amphiphilic nature governs its interaction with various organic solvents.

Generally, **pentyl butyrate** exhibits limited solubility in water but is readily miscible with a wide range of organic solvents, including alcohols, ethers, and ketones.^[1] Its solubility profile is a critical parameter in its application in flavor and fragrance formulations, as a solvent in industrial processes, and as an excipient to enhance the solubility and bioavailability of certain drug compounds.^[1]

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **pentyl butyrate** in various solvents. It is important to note that while **pentyl butyrate** is widely reported as "miscible" or "very soluble" in many organic solvents, specific quantitative data is limited in publicly available literature. Miscibility implies that the substances will mix in all proportions to form a homogeneous solution.

Solvent	Chemical Formula	Temperature (°C)	Solubility	Data Type
Water	H ₂ O	20	0.06 mg/mL	Quantitative
Water	H ₂ O	25	117.8 mg/L	Estimated
Water	H ₂ O	50	0.054 g/100g	Quantitative
Ethanol	C ₂ H ₅ OH	Not Specified	Very Soluble / Miscible	Qualitative
Diethyl Ether	(C ₂ H ₅) ₂ O	Not Specified	Very Soluble / Miscible	Qualitative
Acetone	(CH ₃) ₂ CO	Not Specified	Readily Miscible	Qualitative
Alcohol	R-OH	Not Specified	Soluble	Qualitative

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **pentyl butyrate** are not extensively detailed in the available literature, the following methodologies represent standard approaches for determining the solubility and miscibility of a liquid ester in an organic solvent.

Method 1: Determination of Miscibility (Visual Method)

This protocol is a straightforward method to determine if **pentyl butyrate** is miscible with a given organic solvent.

Objective: To visually assess whether **pentyl butyrate** and a selected organic solvent are miscible in all proportions.

Materials:

- **Pentyl Butyrate** (high purity)
- Solvent of interest (e.g., ethanol, acetone, diethyl ether)
- Graduated cylinders (10 mL or 25 mL)
- Glass test tubes with stoppers
- Vortex mixer (optional)

Procedure:

- **Preparation:** Ensure all glassware is clean and dry to prevent contamination.
- **Initial Mixture:** In a clean, dry test tube, combine 5 mL of the organic solvent and 5 mL of **pentyl butyrate**.
- **Mixing:** Stopper the test tube and invert it several times (approximately 10-15 times) to ensure thorough mixing. A vortex mixer can be used for a more vigorous and consistent mixing process.
- **Observation:** Allow the mixture to stand for at least 30 minutes at a controlled room temperature (e.g., 25°C).
- **Analysis:** Visually inspect the mixture for any signs of immiscibility, such as the formation of two distinct layers, cloudiness (turbidity), or the presence of droplets.
- **Conclusion:** If the resulting liquid is clear and homogeneous with no phase separation, the two liquids are considered miscible. If any cloudiness or layer formation is observed, they are immiscible or partially miscible.

Method 2: Shake-Flask Method for Quantitative Solubility (for non-miscible systems)

This method is a classical and widely used technique to determine the equilibrium solubility of a compound in a solvent at a specific temperature.

Objective: To determine the saturation concentration of **pentyl butyrate** in a given solvent at a specified temperature.

Materials:

- **Pentyl Butyrate** (high purity)
- Solvent of interest
- Thermostatically controlled shaker bath or incubator
- Sealed flasks (e.g., screw-cap Erlenmeyer flasks)
- Analytical balance
- Centrifuge (optional)
- Syringe filters (chemically compatible with the solvent and ester)
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID)

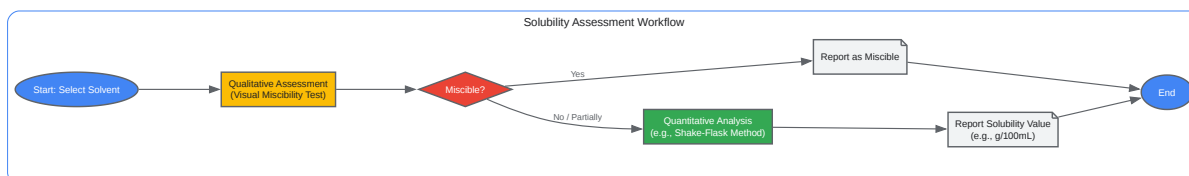
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **pentyl butyrate** to a known volume of the solvent in a sealed flask. The excess is crucial to ensure that equilibrium is reached with an undissolved phase present.
- **Equilibration:** Place the sealed flask in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25°C). Agitate the mixture for a prolonged period (typically 24 to 72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration in the solvent phase remains constant.
- **Phase Separation:** After equilibration, cease agitation and allow the mixture to stand in the temperature-controlled bath for several hours to allow the undissolved **pentyl butyrate** to separate. Centrifugation at the same temperature can be used to accelerate this process.

- Sampling: Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe. To ensure no undissolved droplets are transferred, pass the sample through a chemically resistant syringe filter (e.g., PTFE).
- Quantification: Accurately dilute the filtered sample with a known volume of the pure solvent. Analyze the concentration of **pentyl butyrate** in the diluted sample using a pre-calibrated analytical method, such as GC-FID.
- Calculation: Calculate the original concentration of **pentyl butyrate** in the saturated solution based on the dilution factor and the measured concentration. The result is typically expressed in g/100mL or mol/L.

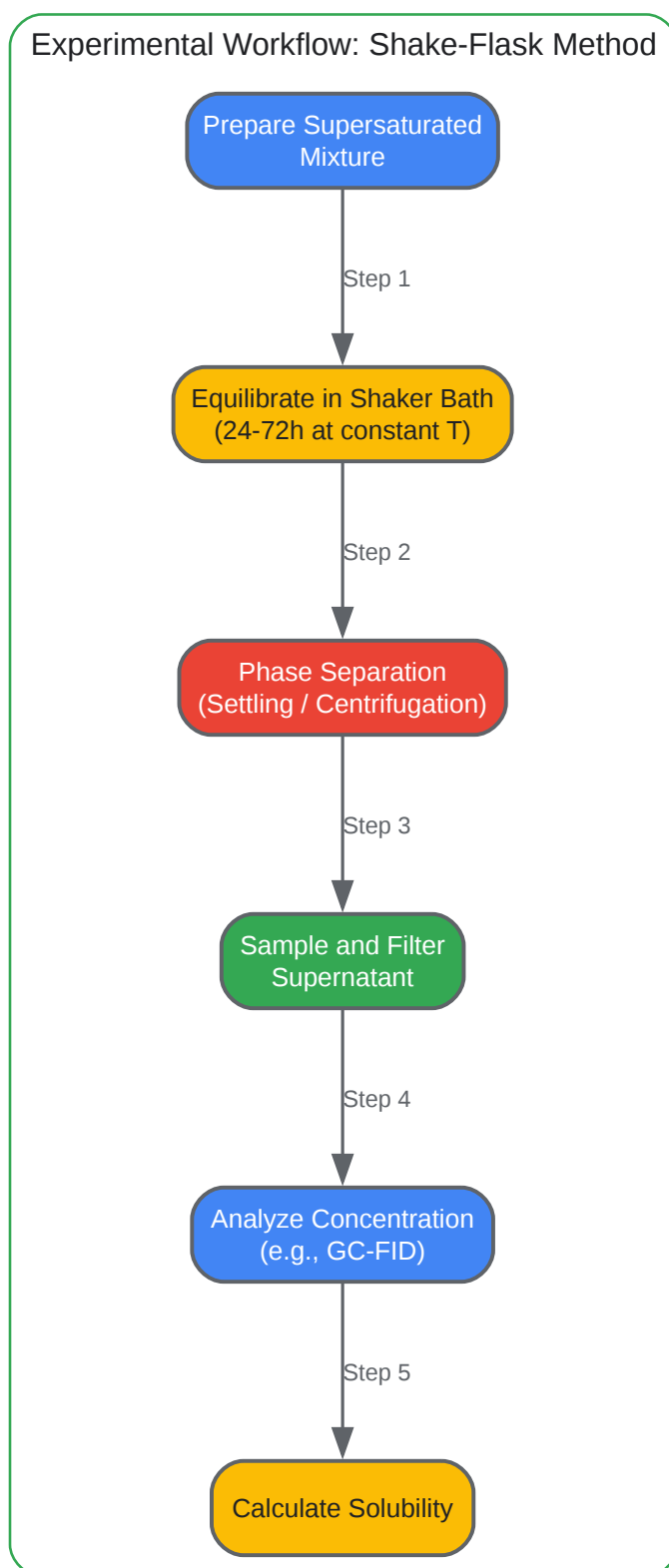
Visualizing Solubility Assessment Workflows

The following diagrams, generated using the DOT language, illustrate key logical workflows in the assessment of **pentyl butyrate** solubility.



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Caption: Logical workflow for assessing the solubility of **pentyl butyrate** in a solvent.



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Caption: Step-by-step experimental workflow for the shake-flask solubility method.

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References

- 1. Pentyl butyrate (540-18-1) for sale [[vulcanchem.com](https://www.vulcanchem.com)]
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